Spectroscopic Analysis of Amine-Containing Active Pharmaceutical Ingredients: A Technical Guide

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Compound of Interest

Compound Name:	*2-amino-N,N-diphenylacetamide hydrochloride*
CAS No.:	*132139-28-7*
Cat. No.:	*B1524340*

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A Note to the Reader:

This guide was initially intended to provide an in-depth spectroscopic analysis of diphenamilate hydrochloride. However, a comprehensive search of publicly available scientific databases and literature did not yield sufficient spectroscopic data (NMR, IR, Mass Spectrometry) for this specific compound. The search results were consistently dominated by data for the structurally similar and more common pharmaceutical ingredient, diphenhydramine hydrochloride.

Given the lack of available data for diphenamilate hydrochloride and to provide a valuable and illustrative technical resource, this guide has been re-focused on the spectroscopic analysis of diphenhydramine hydrochloride. The principles, experimental protocols, and data interpretation presented herein are directly applicable to the characterization of similar amine-containing active pharmaceutical ingredients and will serve as a comprehensive example of the requested in-depth technical guide.

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An In-Depth Technical Guide to the Spectroscopic Analysis of Diphenhydramine Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Introduction

Diphenhydramine hydrochloride, a first-generation antihistamine, is widely used for its anti-allergic, sedative, and antiemetic properties. The robust characterization of its chemical structure is paramount in drug development and quality control to ensure its safety and efficacy. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for elucidating and confirming the molecular structure of active pharmaceutical ingredients like diphenhydramine hydrochloride.

This guide provides a detailed exploration of the spectroscopic analysis of diphenhydramine hydrochloride, delving into the theoretical underpinnings of each technique, practical experimental considerations, and a thorough interpretation of the spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule. By analyzing the chemical shifts, integrations, and splitting patterns of the NMR signals, we can deduce the connectivity of atoms within the diphenhydramine hydrochloride molecule.

Experimental Protocol: ^{1}H and ^{13}C NMR

Sample Preparation:

- Accurately weigh approximately 10-20 mg of diphenhydramine hydrochloride.
- Dissolve the sample in a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or Chloroform-d ($CDCl_3$). The choice of solvent can influence the chemical shifts, particularly for exchangeable protons.
- Transfer the solution to a 5 mm NMR tube.

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Instrumentation and Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- ^{1}H NMR: Acquire the proton NMR spectrum using a standard pulse sequence. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ^{13}C NMR: Acquire the carbon-13 NMR spectrum. Due to the low natural abundance of ^{13}C, a greater number of scans is typically required. Proton decoupling is commonly employed to simplify the spectrum to single lines for each unique carbon.[1]

^{1}H NMR Spectral Data and Interpretation

The ^{1}H NMR spectrum of diphenhydramine hydrochloride will exhibit distinct signals corresponding to the different types of protons in the molecule.

Table 1: ^{1}H NMR Data for Diphenhydramine Hydrochloride

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.2-7.5	Multiplet	10H	Aromatic protons (two phenyl groups)
~5.5	Singlet	1H	Methine proton (-CH-O-)
~4.0	Triplet	2H	Methylene protons (-O-CH_2-)
~3.2	Triplet	2H	Methylene protons (-CH_2-N-)
~2.85	Singlet	6H	Methyl protons (-N(CH_3)$_2$)[2]

Interpretation:

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- Aromatic Protons (7.2-7.5 ppm): The complex multiplet in this region with an integration of 10 protons is characteristic of the ten protons on the two phenyl rings.
- Methine Proton (~5.5 ppm): The downfield singlet corresponds to the single proton on the carbon connecting the two phenyl rings and the ether oxygen. Its downfield shift is due to the deshielding effect of the adjacent oxygen and aromatic rings.
- Methylene Protons (-O-CH_2- and -CH_2-N-): The two triplets around 4.0 and 3.2 ppm are due to the two methylene groups in the ethyl chain. The triplet at ~4.0 ppm is assigned to the methylene group adjacent to the electronegative oxygen atom, causing a downfield shift. The triplet at ~3.2 ppm is assigned to the methylene group adjacent to the nitrogen atom. The splitting into triplets indicates that each methylene group is adjacent to another methylene group.
- Methyl Protons (~2.85 ppm): The upfield singlet with an integration of 6 protons is characteristic of the two equivalent methyl groups attached to the nitrogen atom.[2] The signal is a singlet as there are no adjacent protons to cause splitting.

^{13}C NMR Spectral Data and Interpretation

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule.

Table 2: ^{13}C NMR Data for Diphenhydramine Hydrochloride

Chemical Shift (ppm)	Assignment
~140	Quaternary aromatic carbons
~128	Aromatic CH carbons
~127	Aromatic CH carbons
~126	Aromatic CH carbons
~85	Methine carbon (-CH-O-)
~65	Methylene carbon (-O-CH_2-)
~58	Methylene carbon (-CH_2-N-)
~45	Methyl carbons (-N(CH_3)$_2$)

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Interpretation:

- Aromatic Carbons (126-140 ppm): The signals in this region correspond to the twelve carbons of the two phenyl rings. The quaternary carbons (to which the methine carbon is attached) will appear at the downfield end of this range.
- Methine Carbon (~85 ppm): This signal corresponds to the carbon atom bonded to the two phenyl rings and the ether oxygen.
- Methylene Carbons (~65 and ~58 ppm): These signals are assigned to the two methylene carbons of the ethyl chain. The carbon adjacent to the oxygen (~65 ppm) is more deshielded and appears further downfield than the carbon adjacent to the nitrogen (~58 ppm).
- Methyl Carbons (~45 ppm): This upfield signal is characteristic of the two equivalent methyl carbons attached to the nitrogen atom.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FT-IR

Sample Preparation (KBr Pellet Method):

- Grind a small amount of diphenhydramine hydrochloride with dry potassium bromide (KBr) in an agate mortar and pestle.
- Place the mixture in a pellet press and apply pressure to form a thin, transparent pellet.

Data Acquisition:

- Obtain a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder and acquire the IR spectrum, typically in the range of 4000-400 cm^{-1}.

IR Spectral Data and Interpretation

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The IR spectrum of diphenhydramine hydrochloride will show characteristic absorption bands for its functional groups.

Table 3: FT-IR Data for Diphenhydramine Hydrochloride

Wavenumber (cm^{-1})	Intensity	Assignment
~3035	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch
~2700-2400	Broad, Strong	N-H stretch (from the hydrochloride salt)
~1593	Medium	Aromatic C=C skeletal vibrations
~1450	Medium	C-H bending (CH_2 and CH_3)
~1107	Strong	C-O-C stretching (ether)
~760, 717	Strong	C-H out-of-plane bending (monosubstituted phenyl)

Interpretation:

- Aromatic and Aliphatic C-H Stretch (~3035 and ~2950-2850 cm^{-1}): The bands above 3000 cm^{-1} are indicative of the C-H stretching vibrations of the aromatic rings, while those just below 3000 cm^{-1} are from the aliphatic C-H bonds of the ethyl and methyl groups.
- N-H Stretch (~2700-2400 cm^{-1}): The broad and strong absorption in this region is a key feature of amine hydrochlorides and is due to the stretching of the N^+-H bond.
- Aromatic C=C Skeletal Vibrations (~1593 cm^{-1}): These absorptions are characteristic of the carbon-carbon double bond stretching within the phenyl rings.
- C-O-C Stretching (~1107 cm^{-1}): The strong absorption band around 1107 cm^{-1} is a definitive indication of the ether linkage in the molecule.

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- C-H Out-of-Plane Bending (~760, 717 cm^{-1}): The strong bands in this region are characteristic of monosubstituted benzene rings, confirming the substitution pattern of the phenyl groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and elucidate its structure.

Experimental Protocol: Electron Ionization (EI)-MS

Sample Introduction:

- The sample can be introduced directly into the ion source via a heated probe or, if volatile, through a gas chromatograph (GC).

Ionization and Analysis:

- In the ion source, the sample is bombarded with high-energy electrons, causing ionization and fragmentation.
- The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

Mass Spectral Data and Interpretation

The mass spectrum of diphenhydramine (the free base) will show a molecular ion peak and several characteristic fragment ions.

Table 4: Mass Spectrometry Data for Diphenhydramine

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m/z	Relative Intensity	Assignment
255	Moderate	Molecular Ion $[M]^+$
167	High	$[C_{13}H_{11}O]^+$
165	High	$[C_{13}H_9]^+$
77	Moderate	$[C_6H_5]^+$
58	Base Peak	$[C_3H_8N]^+$

Interpretation:

- Molecular Ion (m/z 255): This peak represents the intact molecule with one electron removed and confirms the molecular weight of the free base form of diphenhydramine.
- Fragment at m/z 167: This fragment is formed by the cleavage of the C-O bond, resulting in the stable benzhydryl cation.
- Fragment at m/z 165: Loss of a hydrogen molecule from the m/z 167 fragment can lead to the formation of the fluorenyl cation.
- Fragment at m/z 77: This peak corresponds to the phenyl cation, resulting from the fragmentation of the benzhydryl portion.
- Base Peak at m/z 58: The most abundant ion in the spectrum is due to the cleavage of the C-O bond, resulting in the formation of the stable $[CH_2=N(CH_3)_2]^+$ ion. This is a characteristic fragmentation for molecules containing a dimethylaminoethyl group.

Diagram of Diphenhydramine Hydrochloride Fragmentation Pathway:

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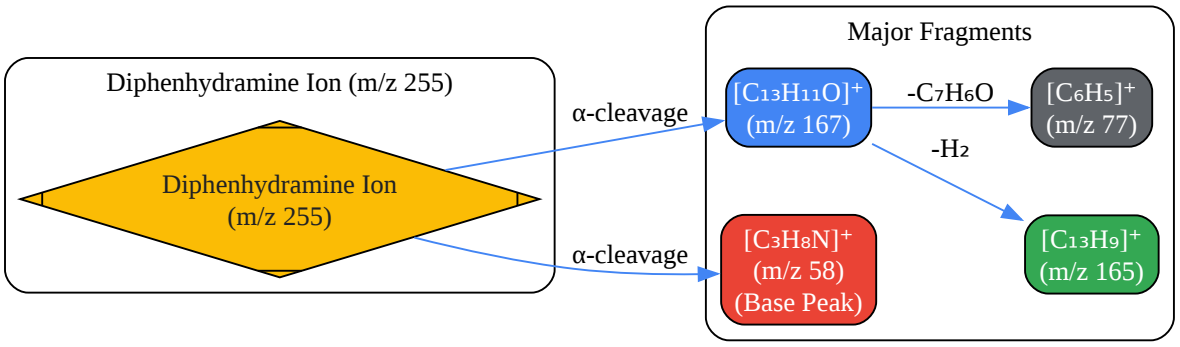

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Sources

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